

Cogazocine versus other opioid compounds

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Compound Focus: Cogazocine

CAS No.: 57653-29-9

Cat. No.: S1915626

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Cogazocine at a Glance

The information below summarizes the very limited data available for **Cogazocine**, which is primarily of a chemical and speculative nature.

Property	Description for Cogazocine
Chemical Class	Benzomorphan opioid [1].
Molecular Formula	$C_{21}H_{31}NO$ [1].
Molecular Weight	313.5 g/mol [1].
Mechanism of Action	Proposed as a mixed μ -opioid (MOR) and κ -opioid (KOR) receptor agonist, inferred from structural similarity to pentazocine. Direct binding assays are unpublished [1].
Therapeutic Applications	Potential use in moderate-to-severe pain (preclinical); investigated in combination with chemotherapeutics (e.g., doxorubicin, cisplatin) for resistant tumors [1].
Key Available Data	Primarily chemical structure and physicochemical properties. Pharmacokinetics, toxicity, and efficacy profiles are uncharacterized [1].

Framework for Opioid Comparison

For a comprehensive guide, researchers typically compare opioids across multiple parameters. The table below outlines these key dimensions, but specific data for **Cogazocine** in these categories is missing from the available literature.

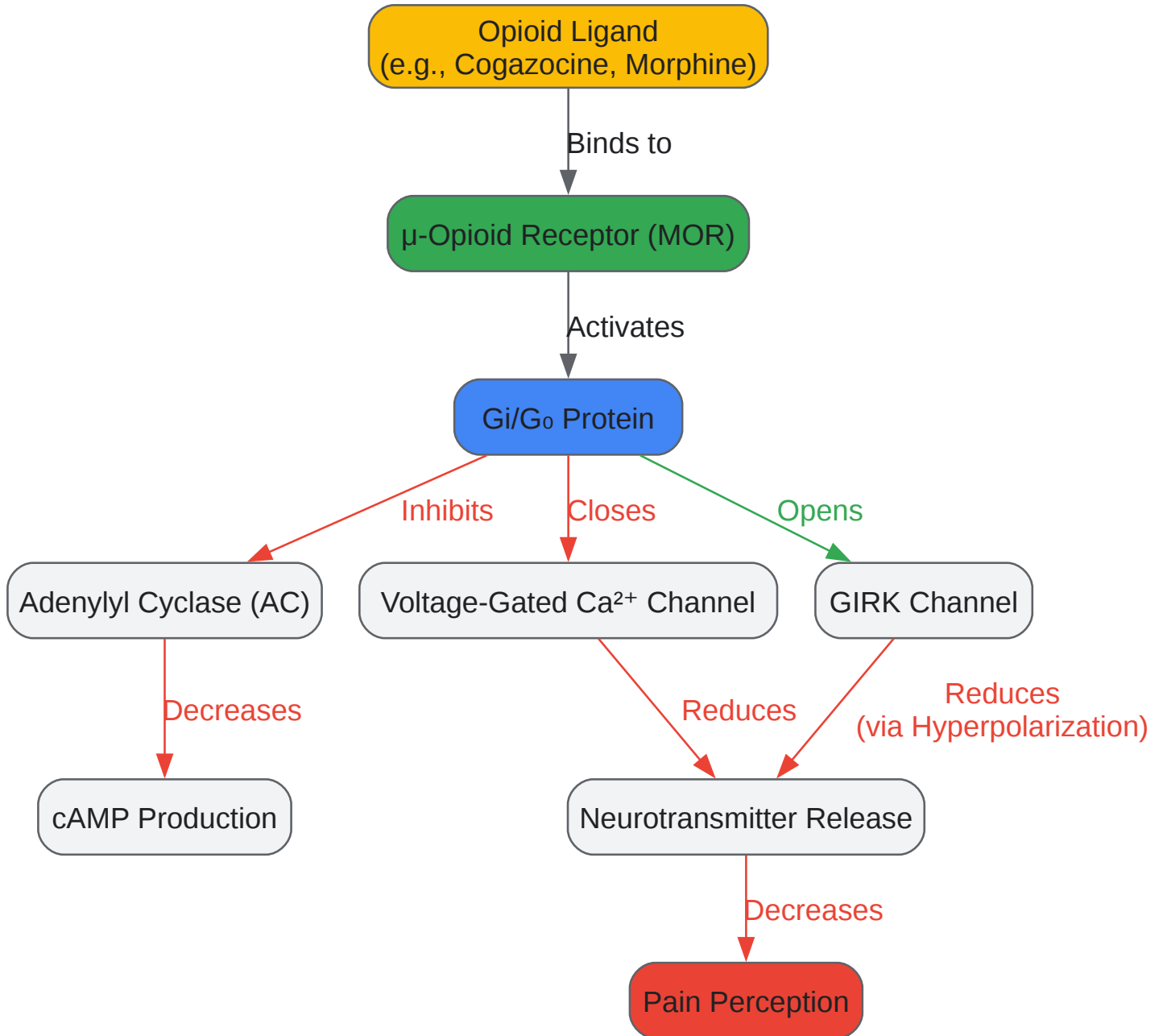
Comparison Dimension	Typical Parameters & Considerations
Chemical Structure	4,5-epoxymorphinan (e.g., morphine, oxycodone), phenylpiperidine (e.g., fentanyl), or diphenylheptylamine (e.g., methadone). Structure influences physicochemical properties [2].
Pharmacokinetics	Absorption, bioavailability, distribution (including BBB penetration [3]), metabolism (CYP enzymes, glucuronidation), and elimination [2].
Receptor Pharmacology	Affinity & efficacy at MOR, DOR, KOR; functional activity (full/partial agonist, antagonist); signaling bias (G-protein vs. β -arrestin) [4].
Therapeutic Profile	Analgesic efficacy/potency; side effect profile (respiratory depression, constipation, sedation); development of tolerance & dependence [5] [2].
Experimental Data	<i>In vitro</i> binding/functional assays; <i>in vivo</i> animal models of analgesia; clinical trial data on efficacy & safety [6].

Experimental Insights and Pathways

While direct data on **Cogazocine** is scarce, established knowledge of opioid signaling can inform research.

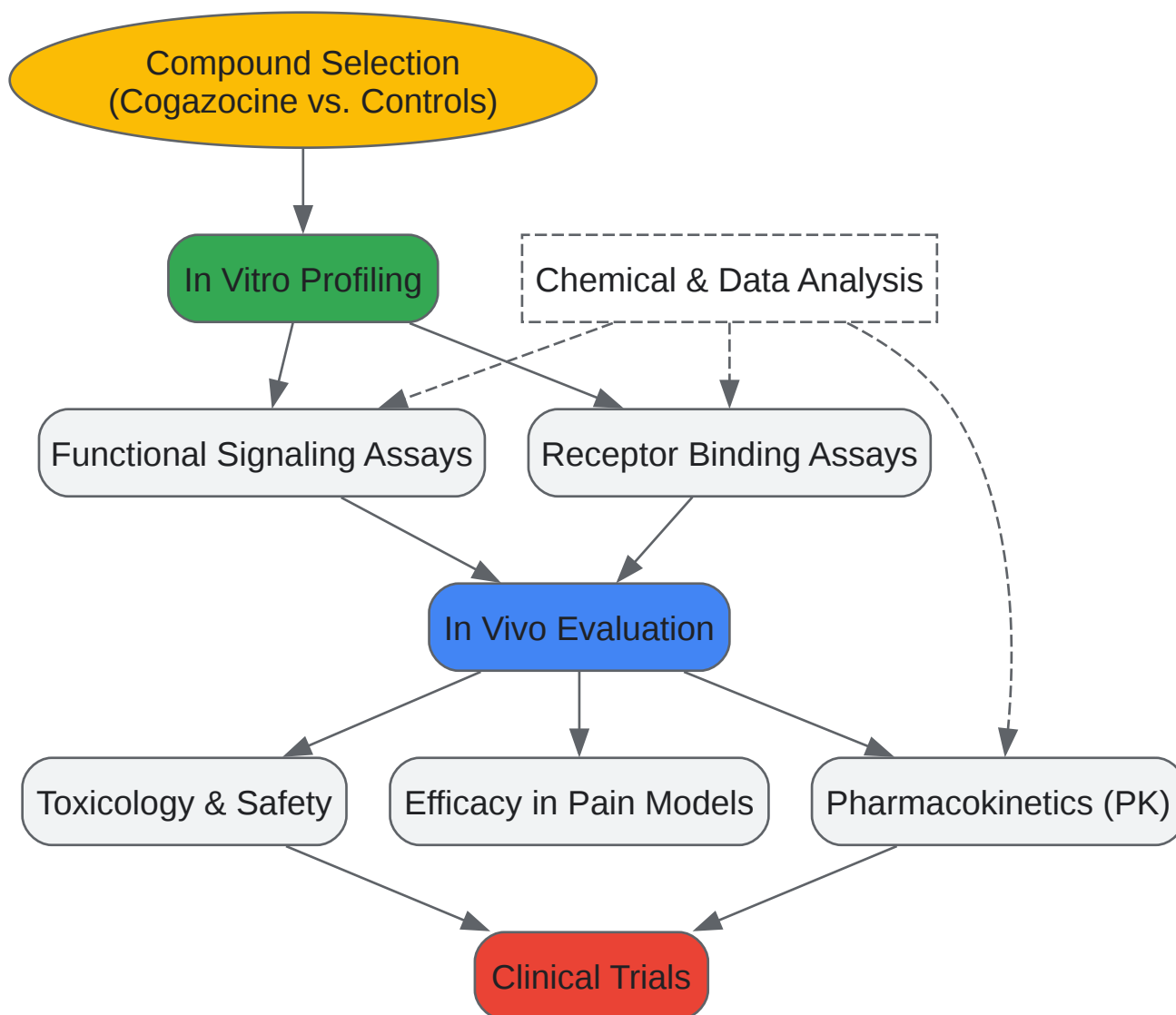
- Receptor Signaling Pathway:** Opioid receptors are Gi/G0-protein coupled receptors (GPCRs). Their activation triggers a cascade that inhibits adenylyl cyclase (AC), reduces cyclic AMP (cAMP) production, closes voltage-gated calcium channels (preventing neurotransmitter release), and activates G protein-gated inwardly rectifying potassium (GIRK) channels (leading to neuronal hyperpolarization). This complex signaling results in reduced pain transmission [4].
- General Workflow for Comparison:** A standard experimental protocol to compare opioids like **Cogazocine** with established compounds would involve several stages. The workflow progresses from *in vitro* assays (receptor binding, functional signaling) to *in vivo* animal studies (pain models,

behavioral effects, pharmacokinetics) and finally to clinical trials in humans, with chemical analysis supporting the entire process.



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Opioid Receptor Signaling Cascade



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Workflow for Comparative Opioid Profiling

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